

# Application Notes and Protocols: Solubility of N-(4-methoxyphenyl)-2-butenamide

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## Compound of Interest

Compound Name: *N*-(4-methoxyphenyl)-2-butenamide

Cat. No.: B374900

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

**N-(4-methoxyphenyl)-2-butenamide** is an organic compound with potential applications in pharmaceutical and life sciences research. Understanding its solubility in various solvents is a critical first step in preclinical development, enabling formulation design, and facilitating in vitro and in vivo studies. This document provides a comprehensive protocol for determining the solubility of **N-(4-methoxyphenyl)-2-butenamide** and presents a framework for data interpretation and visualization. While specific experimental data for this compound is not publicly available, this guide offers a standardized methodology for its determination.

## Physicochemical Properties (Illustrative)

A summary of predicted or known physicochemical properties is essential for solvent selection. The following table presents illustrative data for **N-(4-methoxyphenyl)-2-butenamide**.

Property	Value (Illustrative)	Source
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>2</sub>	-
Molecular Weight	191.23 g/mol	-
LogP (Octanol/Water)	2.1	Predicted
pKa (Amide Proton)	~17	Estimated
Melting Point	Not Determined	-

## Solubility Data (Illustrative)

The following table provides a template for presenting experimentally determined solubility data for **N-(4-methoxyphenyl)-2-butenamide** in a variety of common laboratory solvents at a specified temperature (e.g., 25°C). The values presented here are for illustrative purposes only and should be replaced with experimental findings.

Solvent	Solvent Polarity (Dielectric Constant, $\epsilon$ )	Solubility (mg/mL) - Illustrative	Solubility (mol/L) - Illustrative	Observations
Water	80.1	< 0.1	< 0.0005	Practically Insoluble
Phosphate Buffered Saline (PBS, pH 7.4)	~80	< 0.1	< 0.0005	Practically Insoluble
Ethanol	24.5	15	0.078	Soluble
Methanol	32.7	25	0.131	Freely Soluble
Dimethyl Sulfoxide (DMSO)	46.7	> 100	> 0.523	Very Soluble
Acetone	20.7	50	0.261	Freely Soluble
Dichloromethane (DCM)	8.9	80	0.418	Very Soluble
Hexanes	1.9	< 0.1	< 0.0005	Practically Insoluble

## Experimental Protocol: Determination of Equilibrium Solubility

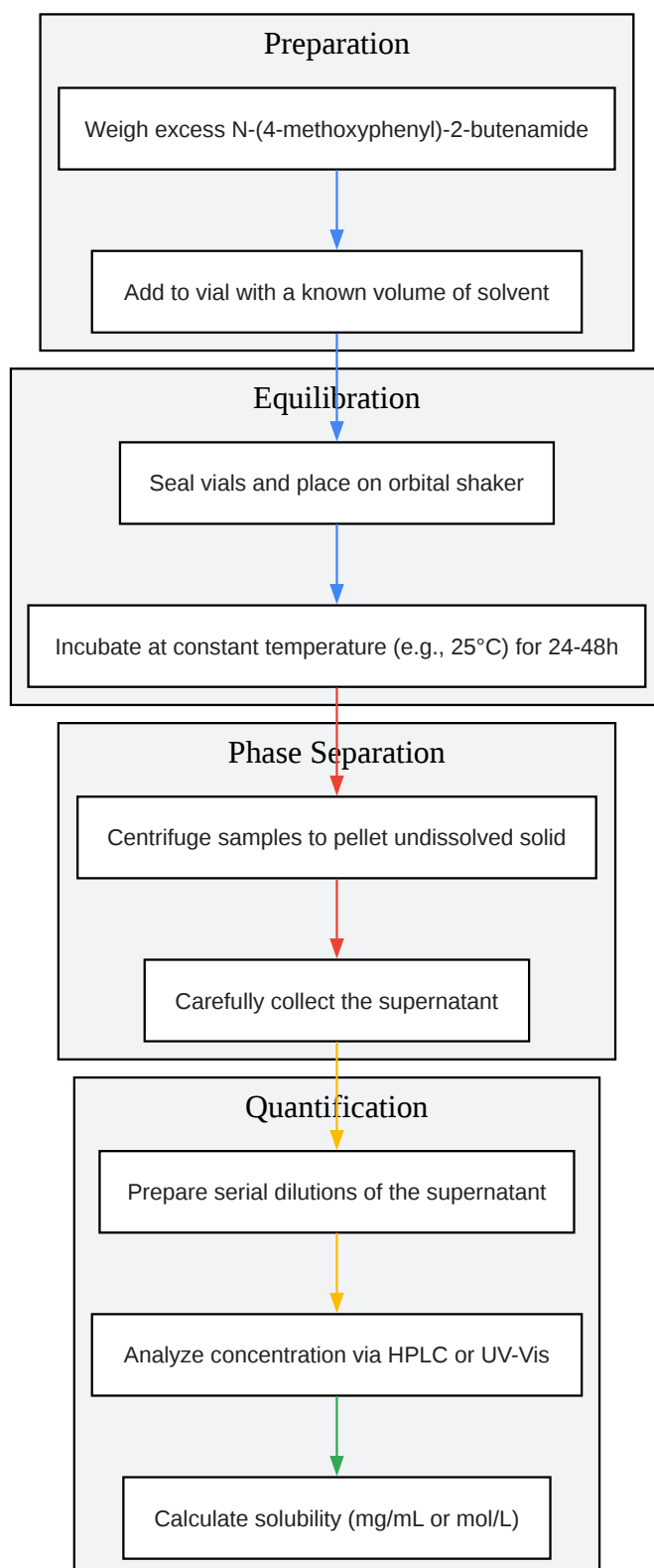
This protocol describes the shake-flask method, a standard technique for determining the equilibrium solubility of a compound in various solvents.

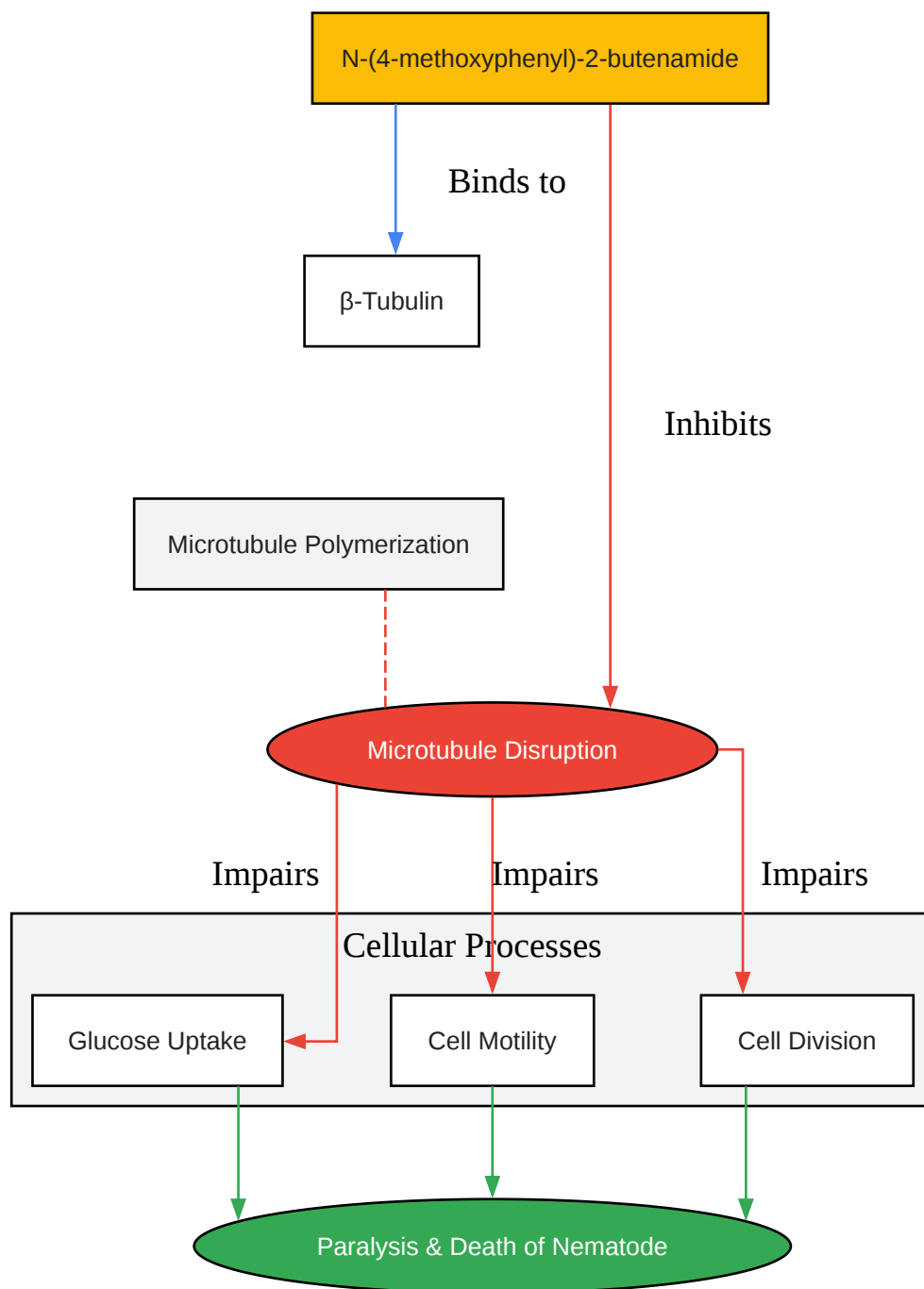
### 3.1. Materials and Equipment:

- **N-(4-methoxyphenyl)-2-butenamide** (solid)
- Selected solvents (analytical grade or higher)

- Scintillation vials or glass test tubes with screw caps
- Orbital shaker or rotator
- Analytical balance
- Centrifuge
- Micropipettes
- HPLC or UV-Vis spectrophotometer
- Volumetric flasks and other standard laboratory glassware

3.2. Experimental Workflow Diagram:





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